

Physical and chemical characteristics of Epoxy Fluor 7

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Compound of Interest

Compound Name: *Epoxy Fluor 7*

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **Epoxy Fluor 7**

For Researchers, Scientists, and Drug Development Professionals

Epoxy Fluor 7, also known by its chemical name cyano(6-methoxy-naphthalen-2-yl)methyl trans-[(3-phenyloxiran-2-yl)methyl] carbonate and catalog number HY-121941, is a highly sensitive fluorescent substrate developed for the continuous monitoring of soluble epoxide hydrolase (sEH) activity.^[1] This technical guide provides a comprehensive overview of its physical and chemical properties, a detailed synthesis protocol, and its mechanism of action as a fluorogenic substrate.

Core Physical and Chemical Properties

Epoxy Fluor 7 is a white to off-white solid. While specific experimental values for melting and boiling points are not readily available in public literature, its key physicochemical characteristics have been determined and are summarized in the tables below for easy reference.

Table 1: General and Spectroscopic Properties of **Epoxy Fluor 7**

Property	Value
Chemical Formula	C ₂₃ H ₁₉ NO ₅
Molecular Weight	389.4 g/mol
CAS Number	863223-43-2
Appearance	White to off-white solid
Purity	≥98%
Fluorescence	Hydrolyzed product exhibits fluorescence
Excitation Wavelength	330 nm
Emission Wavelength	465 nm

Table 2: Solubility of **Epoxy Fluor 7**

Solvent	Solubility
Dimethylformamide (DMF)	10 mg/mL
Dimethyl sulfoxide (DMSO)	10 mg/mL
Ethanol	5 mg/mL

Synthesis and Experimental Protocols

The synthesis of **Epoxy Fluor 7** involves a multi-step process, beginning with the preparation of key precursors: 6-methoxy-2-naphthaldehyde and trans-(3-phenyloxiran-2-yl)methanol. These are then used to construct the final molecule.

Synthesis of Precursor: 6-methoxy-2-naphthaldehyde

A common route to 6-methoxy-2-naphthaldehyde involves the bromination and subsequent formylation of 2-methoxynaphthalene.

Experimental Protocol:

- Bromination: 2-methoxynaphthalene is reacted with bromine in glacial acetic acid to yield 6-bromo-2-methoxynaphthalene.
- Formylation: The resulting 6-bromo-2-methoxynaphthalene is then reacted with N,N-dimethylformamide (DMF) in the presence of a strong base like n-butyllithium at low temperatures (-78°C) to introduce the aldehyde group, yielding 6-methoxy-2-naphthaldehyde.
- Purification: The crude product is purified by column chromatography on silica gel.

Synthesis of Epoxy Fluor 7

The final assembly of **Epoxy Fluor 7** is detailed in the seminal paper by Jones et al. (2005).

The key steps are outlined below:

Experimental Protocol:

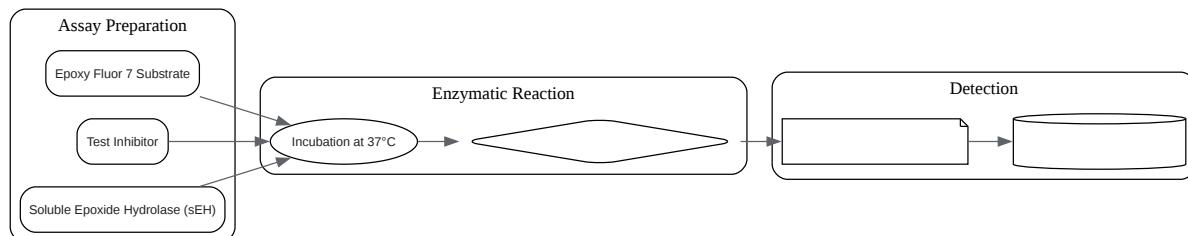
- Formation of the Cyanohydrin: 6-methoxy-2-naphthaldehyde is reacted with a cyanide source to form the corresponding cyanohydrin, cyano(6-methoxy-naphthalen-2-yl)methanol.
- Epoxide Precursor: The commercially available trans-(3-phenyloxiran-2-yl)methanol serves as the epoxide component.
- Coupling Reaction: The cyanohydrin and the epoxide precursor are coupled using a suitable activating agent, such as a chloroformate, to form the final carbonate linkage of **Epoxy Fluor 7**.
- Purification: The final product is purified using chromatographic techniques to ensure high purity for use in sensitive enzymatic assays.

Mechanism of Action and Signaling Pathway

Epoxy Fluor 7 is designed to be non-fluorescent in its native state. Upon enzymatic hydrolysis by soluble epoxide hydrolase (sEH), the epoxide ring is opened, leading to the formation of a diol. This diol intermediate is unstable and undergoes a spontaneous intramolecular cyclization, which results in the release of the highly fluorescent product, 6-methoxy-2-naphthaldehyde.

The intensity of the fluorescence is directly proportional to the sEH activity.

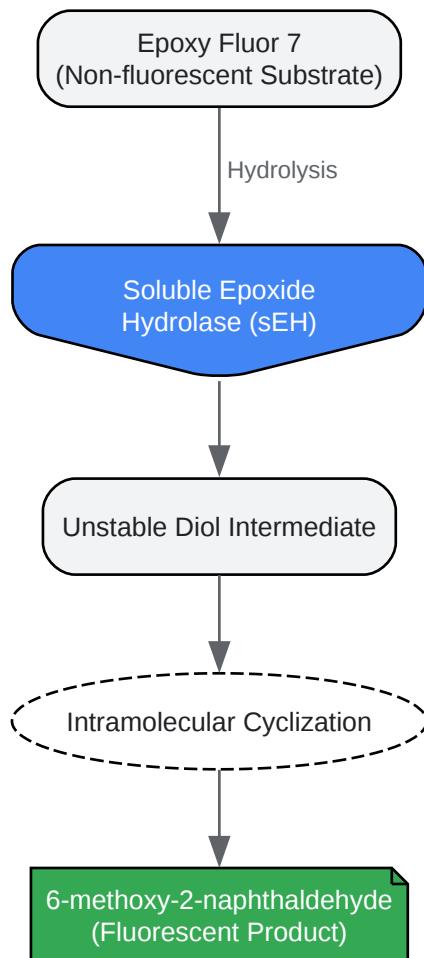
The workflow for utilizing **Epoxy Fluor 7** in a typical sEH inhibition assay is depicted below.



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Caption: Workflow for a soluble epoxide hydrolase (sEH) inhibition assay using **Epoxy Fluor 7**.

The enzymatic reaction pathway illustrating the conversion of **Epoxy Fluor 7** to its fluorescent product is shown below.



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Caption: Enzymatic conversion of **Epoxy Fluor 7** to a fluorescent product by sEH.

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References

- 1. Method for synthesizing 6-methoxy-2-naphthaldehyde - Eureka | PatSnap [eureka.patsnap.com]
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